

4-Carboxybutyl(triphenyl)phosphonium bromide

CAS number 17814-85-6

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Compound of Interest

4-

Compound Name: *Carboxybutyl(triphenyl)phosphonium bromide*

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An In-Depth Technical Guide to (4-Carboxybutyl)triphenylphosphonium Bromide (CAS: 17814-85-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (4-Carboxybutyl)triphenylphosphonium bromide, a versatile compound widely utilized in organic synthesis and biomedical research. This document details its physicochemical properties, synthesis, and key applications, including its role as a Wittig reagent and a mitochondrial targeting agent.

Physicochemical Properties

(4-Carboxybutyl)triphenylphosphonium bromide is a white to off-white crystalline powder.[\[1\]](#)[\[2\]](#) [\[3\]](#) Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	17814-85-6	[2] [4] [5]
Molecular Formula	C ₂₃ H ₂₄ BrO ₂ P	[2] [4] [5]
Molecular Weight	443.31 g/mol	[4] [5] [6] [7] [8]
Appearance	White to off-white powder/crystalline powder	[1] [2] [3]
Melting Point	204-207 °C	[3] [7] [9]
Solubility	Soluble in water, ethanol, and methanol. Insoluble in toluene and hexane.	[1] [3]
EINECS Number	241-782-5	[2] [7] [8]
Beilstein Registry Number	3586477	[2] [7]

Synthesis

A common method for the synthesis of (4-Carboxybutyl)triphenylphosphonium bromide involves the reaction of 5-bromoaleric acid with triphenylphosphine.[\[3\]](#)[\[4\]](#)

Experimental Protocol: Synthesis of (4-Carboxybutyl)triphenylphosphonium bromide

This protocol describes the synthesis from 5-bromoaleric acid and triphenylphosphine.

Materials:

- 5-Bromoaleric acid
- Triphenylphosphine
- Toluene, anhydrous
- Argon or Nitrogen gas

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Rotary evaporator
- Crystallization dish
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 5-bromo-**valeric acid** (1 equivalent) and triphenylphosphine (1 equivalent) in anhydrous toluene. [\[3\]](#)[\[4\]](#)
- Purge the reaction vessel with an inert gas (argon or nitrogen).[\[3\]](#)[\[4\]](#)
- Heat the mixture to reflux and maintain for 48 hours under the inert atmosphere.[\[3\]](#)[\[4\]](#)
- After 48 hours, allow the mixture to cool to room temperature.[\[4\]](#)
- Remove the toluene under reduced pressure using a rotary evaporator.[\[3\]](#)[\[4\]](#)
- The resulting residue is then purified by crystallization from a suitable solvent system (e.g., toluene-diethyl ether) to yield (4-Carboxybutyl)triphenylphosphonium bromide as a white solid.[\[4\]](#)

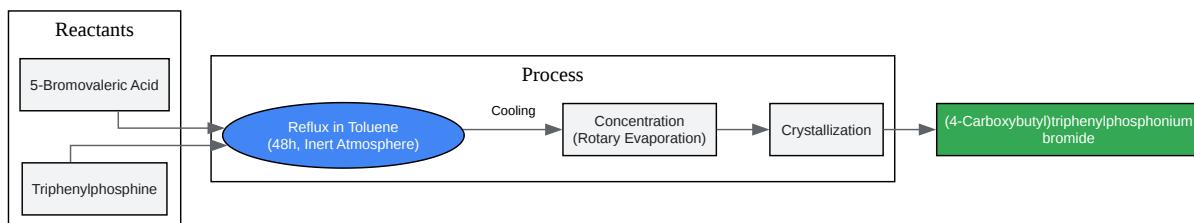
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Figure 1: Synthetic workflow for (4-Carboxybutyl)triphenylphosphonium bromide.

Applications in Organic Synthesis: The Wittig Reaction

(4-Carboxybutyl)triphenylphosphonium bromide is a key reagent in the Wittig reaction, a widely used method for synthesizing alkenes from aldehydes or ketones.^{[8][10]} This reaction is particularly valuable in the synthesis of complex molecules, including natural products like prostaglandins.^{[3][11]}

Experimental Protocol: General Wittig Reaction

This protocol provides a general procedure for the Wittig reaction using (4-Carboxybutyl)triphenylphosphonium bromide to form an alkene from an aldehyde or ketone.

Materials:

- (4-Carboxybutyl)triphenylphosphonium bromide
- A strong base (e.g., n-butyllithium, sodium hydride, or potassium tert-butoxide)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dimethyl sulfoxide (DMSO))
- Aldehyde or Ketone

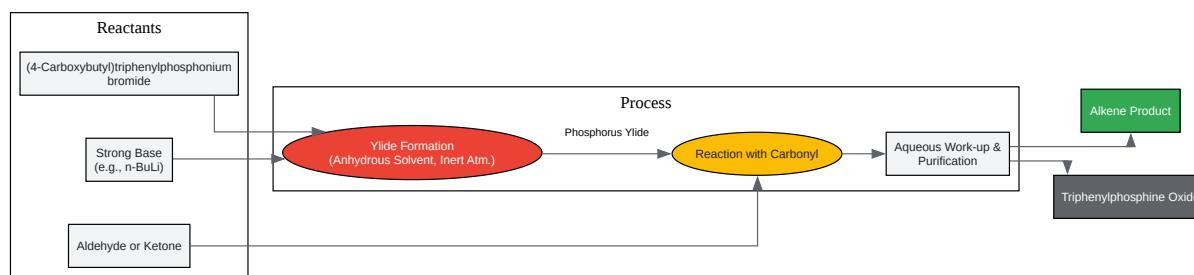
- Inert gas (Argon or Nitrogen)
- Schlenk flask or equivalent reaction vessel
- Syringes for transfer of reagents
- Magnetic stirrer
- Quenching solution (e.g., saturated ammonium chloride)
- Extraction solvent (e.g., diethyl ether, ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)
- Purification apparatus (e.g., column chromatography)

Procedure:

- Ylide Formation:
 - Suspend (4-Carboxybutyl)triphenylphosphonium bromide (1 equivalent) in an anhydrous solvent in a Schlenk flask under an inert atmosphere.
 - Cool the suspension to a low temperature (e.g., 0 °C or -78 °C, depending on the base).
 - Slowly add a strong base (1 equivalent) to the suspension to deprotonate the phosphonium salt and form the corresponding phosphorus ylide. The formation of the ylide is often indicated by a color change.
- Reaction with Carbonyl:
 - Dissolve the aldehyde or ketone (1 equivalent) in the same anhydrous solvent in a separate flask.
 - Slowly add the carbonyl solution to the ylide solution at the low temperature.
 - Allow the reaction mixture to slowly warm to room temperature and stir for a specified time (monitored by TLC).

- Work-up and Purification:

- Quench the reaction by adding a suitable quenching agent (e.g., saturated aqueous ammonium chloride).
- Extract the product with an organic solvent.
- Wash the combined organic layers with brine, dry over an anhydrous drying agent, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain the desired alkene.



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Figure 2: General workflow of the Wittig reaction.

Application in Biomedical Research: Mitochondrial Targeting

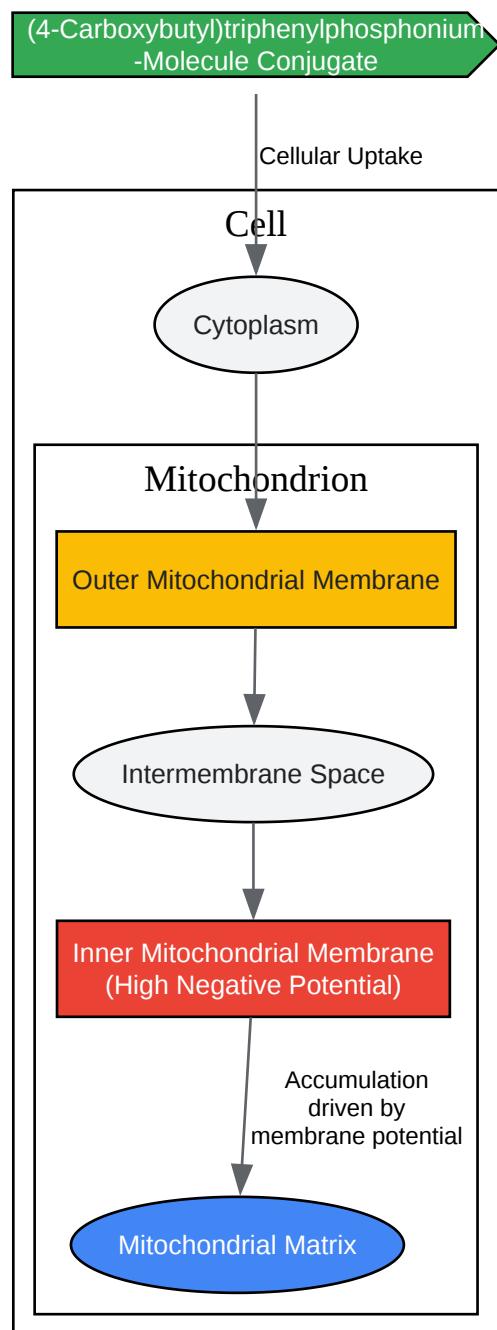
The triphenylphosphonium (TPP) cation is a lipophilic cation that can accumulate in mitochondria due to the large mitochondrial membrane potential. This property makes (4-

Carboxybutyl)triphenylphosphonium bromide and its derivatives valuable tools for targeting bioactive molecules to mitochondria.[12]

The carboxyl group of (4-Carboxybutyl)triphenylphosphonium bromide provides a convenient handle for conjugation to various molecules, such as fluorescent probes, antioxidants, and anticancer drugs, thereby enabling their targeted delivery to mitochondria. This approach is instrumental in studying mitochondrial function and in the development of therapies for diseases associated with mitochondrial dysfunction, such as cancer and neurodegenerative disorders.[1][13]

Mechanism of Mitochondrial Accumulation

The primary driving force for the accumulation of TPP-conjugated molecules within mitochondria is the negative membrane potential across the inner mitochondrial membrane. This potential, which is significantly more negative inside the mitochondrial matrix compared to the cytoplasm, electrophoretically drives the positively charged TPP cation into the matrix.



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Figure 3: Mechanism of mitochondrial targeting by TPP-conjugates.

Safety and Handling

(4-Carboxybutyl)triphenylphosphonium bromide is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[6][10][14] It is also harmful if swallowed.[8]

Precautionary Measures:

- Handle in a well-ventilated area, preferably in a fume hood.[14]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[10][14]
- Avoid breathing dust.[10]
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. [1][2]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[10][15][16]

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